

Commercial Suppliers and Technical Profile of Solvent Yellow 19

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Compound of Interest

Compound Name: Solvent yellow 19

Cat. No.: B082571

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For researchers, scientists, and drug development professionals seeking high-purity "**Solvent Yellow 19**," this technical guide provides a summary of commercially available sources and a review of its technical specifications based on publicly available data. While the primary applications of **Solvent Yellow 19** are in the industrial sector for coloring plastics, inks, and coatings, this document consolidates the available information for potential scientific applications.

Commercial Suppliers

A number of chemical suppliers and manufacturers offer **Solvent Yellow 19**, though a specific "high-purity" or "biomedical research" grade is not commonly marketed. Researchers should inquire directly with these suppliers for certificates of analysis and detailed purity information.

Identified Commercial Sources:

- Cangzhou Xincheng Weiye Chemical Co., Ltd: A specialized producer of various solvent dyes, including **Solvent Yellow 19**.^[1]
- Dimacolor Industry Group Co., Ltd: A manufacturer and supplier of Solvent Yellow 4G (**Solvent Yellow 19**).^[2]
- Hangzhou Epsilon Chemical Co.,Ltd: Offers **Solvent Yellow 19** and provides technical data sheets and material safety data sheets.^[3]

- Precise Color: A manufacturer of **Solvent Yellow 19**.
- Taiwan Dyestuffs & Pigments Corp.: Lists **Solvent Yellow 19** among its solvent dye products.^[4]
- World Chem Corporation: An Indian supplier of various dyestuffs, including **Solvent Yellow 19**.
- Xcolor Pigment: A supplier providing technical properties and solubility data for **Solvent Yellow 19**.^[5]
- Online Chemical Marketplaces: Platforms such as ECHEMI and ChemicalBook list multiple suppliers of **Solvent Yellow 19**.^[6]

Technical Data Summary

The following tables summarize the quantitative data for **Solvent Yellow 19** gathered from various supplier technical data sheets.

Table 1: General Properties of **Solvent Yellow 19**

Property	Value	Reference
CAS Number	10343-55-2	[2] [3] [6]
C.I. Number	13900:1	[2] [3]
Molecular Formula	C16H11CrN4O8S	[2] [6]
Molecular Weight	471.34 g/mol	[2] [6]
Appearance	Yellow to Bluish Yellow Powder	[1] [2]
Complex Type	1:1 Cr	[2]

Table 2: Physical and Chemical Properties of **Solvent Yellow 19**

Property	Value	Reference
Heat Resistance	180 °C (min)	[2]
Light Fastness	5-6	[2]
Acid Resistance	4	[2]
Alkali Resistance	4	[2]
Water Resistance	5	[2]
Density	1.35 g/cm ³	[2]
Water Soluble	≤ 1.0%	[2]
Volatiles (105 °C)	≤ 1.0%	[2]

Table 3: Solubility of **Solvent Yellow 19** in Various Solvents

Solvent	Solubility (g/L)	Reference
Alcohol	300	[5] [7]
1-methoxy-2-propanol	500	[5] [7]
n-propanol	400	[5] [7]
2-ethoxyethanol	500	[5] [7]
Methyl Ethyl Ketone (MEK)	500	[5] [7]
Ethyl Acetate	400	[5] [7]
Toluene	400	[5] [7]

Experimental Protocols

Detailed experimental protocols for the use of **Solvent Yellow 19** in a research or drug development context are not readily available in the public domain. The predominant literature focuses on its industrial applications. However, a general overview of its manufacturing process can be described.

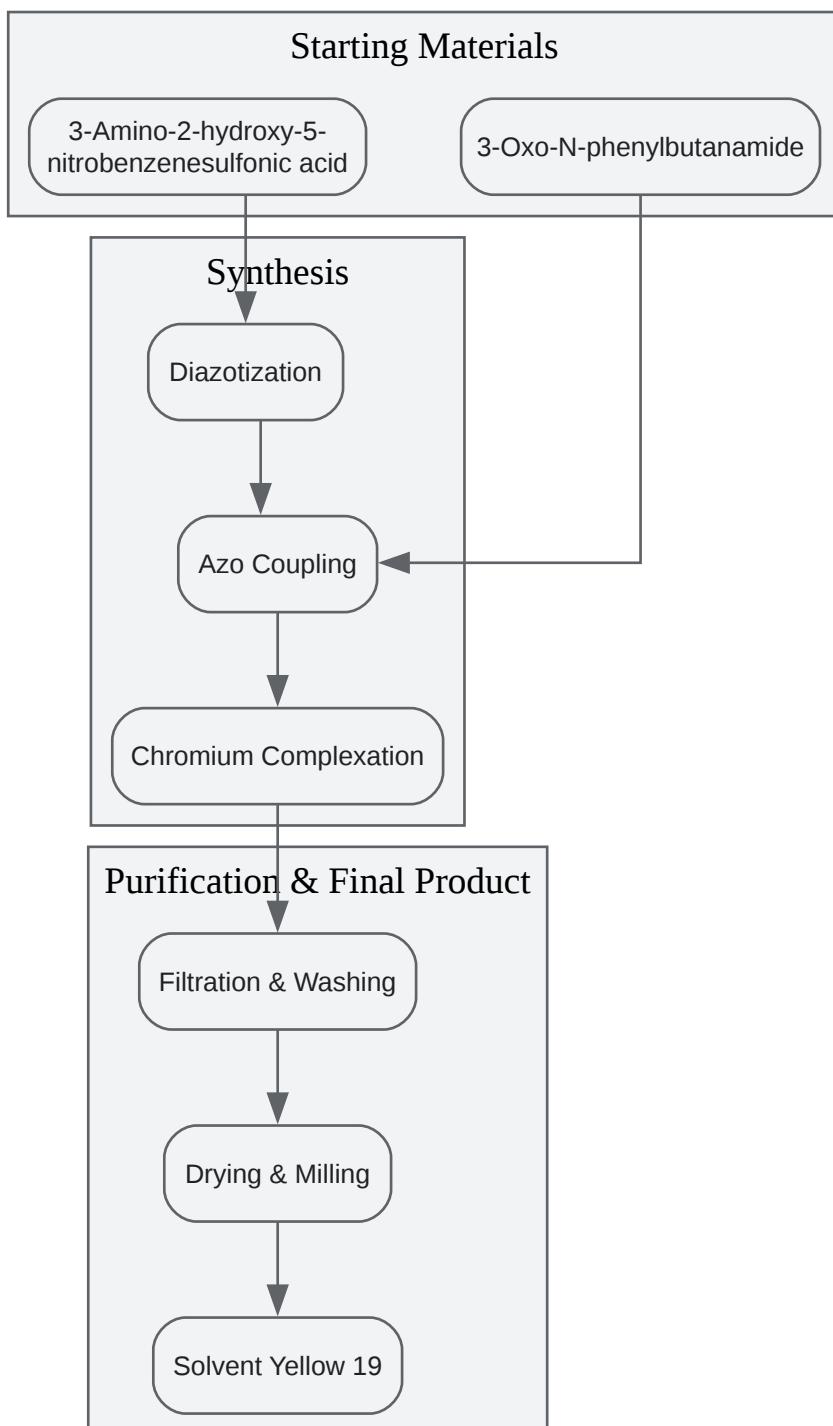
General Manufacturing Process

The synthesis of **Solvent Yellow 19** typically involves a multi-step chemical process:

- **Diazotization:** The process begins with the diazotization of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid.[6]
- **Coupling:** The resulting diazonium salt is then coupled with 3-Oxo-N-phenylbutanamide.[6]
- **Complexation:** The subsequent intermediate is treated with a chromium-containing compound to form the final metal complex dye.[7]
- **Purification and Isolation:** The final product is then purified, likely through filtration and washing, to remove unreacted starting materials and byproducts.[8] The purification process may involve steps to achieve the desired particle size and physical form.

Visualizations

As no specific signaling pathways involving **Solvent Yellow 19** have been identified in the available literature, the following diagram illustrates the general manufacturing workflow as described above.

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Caption: General Manufacturing Workflow for **Solvent Yellow 19**.

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